

Stability and degradation of Cyclohexyl methyl sulfide under storage

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Compound of Interest

Compound Name: Cyclohexyl methyl sulfide

Cat. No.: B1594846

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Technical Support Center: Cyclohexyl Methyl Sulfide

This guide provides technical support for researchers, scientists, and drug development professionals on the stability and degradation of **Cyclohexyl methyl sulfide** under storage.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the optimal storage conditions for **Cyclohexyl methyl sulfide**?

For optimal stability, **Cyclohexyl methyl sulfide** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^[1] It is recommended to keep the compound away from heat, sparks, and open flames.^[1] The recommended storage temperature is ambient.^[2]

Q2: Is **Cyclohexyl methyl sulfide** stable under normal laboratory conditions?

Yes, **Cyclohexyl methyl sulfide** is considered stable under normal storage and handling conditions.^[1] However, it is incompatible with certain substances.

Q3: What substances are incompatible with **Cyclohexyl methyl sulfide**?

You should avoid storing **Cyclohexyl methyl sulfide** with strong oxidizing agents, as these can promote degradation.^[1]

Q4: My sample of **Cyclohexyl methyl sulfide** has a strong, unpleasant odor. Does this indicate degradation?

Cyclohexyl methyl sulfide naturally has an unpleasant odor.^[3] While a change in the intensity or character of the odor could suggest the presence of impurities or degradation products, the odor itself is not a definitive sign of degradation. Purity should be confirmed using analytical methods.

Q5: What are the likely degradation products of **Cyclohexyl methyl sulfide**?

The primary degradation pathway for **cyclohexyl methyl sulfide** is oxidation.^[4] Exposure to oxidizing conditions can lead to the formation of cyclohexyl methyl sulfoxide and, upon further oxidation, cyclohexyl methyl sulfone.^[4]

Q6: How can I detect degradation in my sample?

Degradation can be detected by analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS). This method can separate the parent compound from potential impurities and degradation products, allowing for purity assessment. A change in the physical appearance (e.g., color) of the colorless liquid may also indicate a problem.^[1]

Q7: Are there any hazardous decomposition products I should be aware of?

Under normal conditions of use and storage, no hazardous decomposition products are expected.^[1]

Data Presentation: Physical and Chemical Properties

The following table summarizes key properties of **Cyclohexyl methyl sulfide**.

Property	Value	Citations
Molecular Formula	C ₇ H ₁₄ S	[3][4][5]
Molecular Weight	130.25 g/mol	[3][4][5]
Appearance	Colorless Liquid	[1]
Odor	Unpleasant	[3]
Melting Point	-80°C	[3][6]
Boiling Point	89-90°C (at 35 mmHg)	[3][6]
Flash Point	61°C (142°F)	[3][6]
Solubility	Soluble in water (173.5 mg/L @ 25°C), soluble in alcohol.	[2][3][7]
Stability	Stable under normal conditions.	[1]
Incompatibilities	Strong oxidizing agents.	[1]

Experimental Protocols

Protocol: Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general method for assessing the purity of **Cyclohexyl methyl sulfide** and identifying potential volatile degradation products. GC-MS is a suitable technique for the analysis of volatile sulfur compounds.[8][9][10]

1. Objective: To determine the purity of a **Cyclohexyl methyl sulfide** sample and identify potential impurities or degradation products.
2. Materials and Equipment:
 - Gas Chromatograph with a Mass Spectrometric detector (GC-MS)

- Appropriate GC column (e.g., a non-polar or mid-polar capillary column like DB-5ms or equivalent)
- Helium (carrier gas)
- **Cyclohexyl methyl sulfide** sample
- High-purity solvent for dilution (e.g., Dichloromethane or Hexane)
- Autosampler vials with caps
- Microsyringe

3. Sample Preparation:

- Prepare a stock solution of the **Cyclohexyl methyl sulfide** sample by accurately weighing a small amount and dissolving it in a known volume of the chosen solvent (e.g., 1 mg/mL).
- Prepare a dilute working sample for injection by further diluting the stock solution to an appropriate concentration (e.g., 10-100 µg/mL).

4. GC-MS Parameters (Example):

- Injector Temperature: 250°C
- Injection Mode: Split (e.g., 50:1 ratio)
- Injection Volume: 1 µL
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes
 - Ramp: Increase to 250°C at a rate of 10°C/min
 - Final hold: Hold at 250°C for 5 minutes

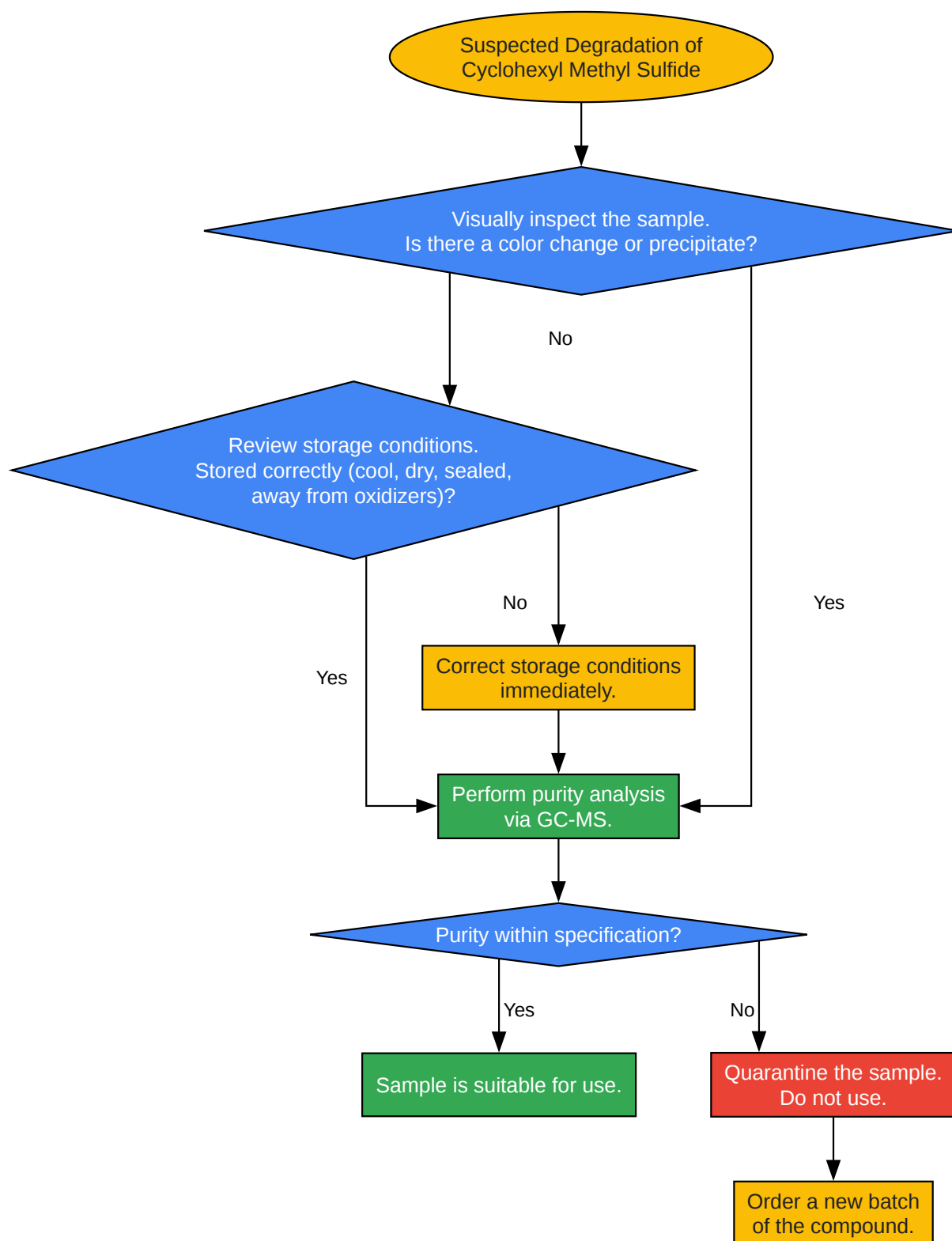
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Scan Range: m/z 40-400

5. Data Analysis:

- Integrate the peaks in the total ion chromatogram (TIC).
- Calculate the purity of **Cyclohexyl methyl sulfide** based on the relative peak area (% Area = [Peak Area of Analyte / Total Peak Area] x 100).
- Identify the main peak corresponding to **Cyclohexyl methyl sulfide** by its retention time and mass spectrum. The mass spectrum should show characteristic fragments.^[4]
- Attempt to identify any impurity peaks by comparing their mass spectra with a library (e.g., NIST/Wiley). Pay special attention to masses corresponding to potential oxidation products like cyclohexyl methyl sulfoxide (M.W. 146.25) and cyclohexyl methyl sulfone (M.W. 162.25).

Visualizations

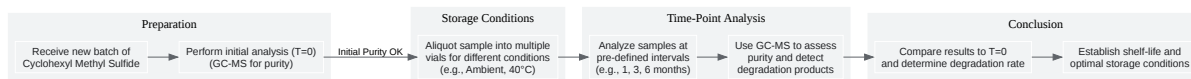
Troubleshooting and Decision Making



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Caption: Troubleshooting flowchart for suspected sample degradation.

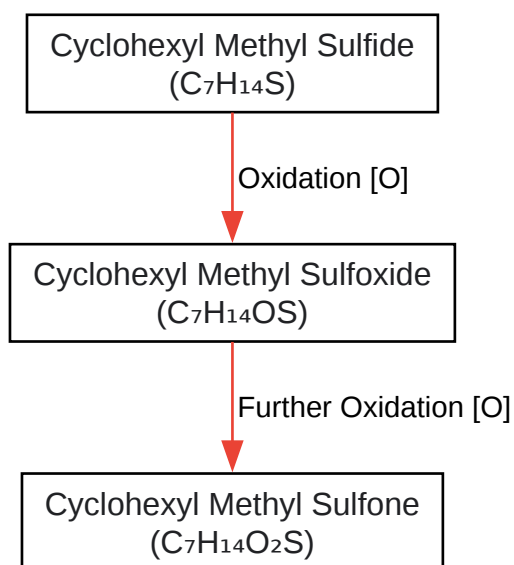
Experimental Workflow for Stability Assessment



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Caption: Workflow for conducting a stability study.

Potential Degradation Pathway: Oxidation



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Caption: Simplified oxidation pathway of **Cyclohexyl methyl sulfide**.

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